

STF-118804 stability in solution over time

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Compound of Interest

Compound Name: STF-118804

Cat. No.: B1684562

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STF-118804 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and use of **STF-118804** in solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **STF-118804**?

A1: **STF-118804** is readily soluble in DMSO.[1][2][3][4][5] For experimental use, it is common to first dissolve the compound in DMSO to create a stock solution, which can then be further diluted in an aqueous buffer or cell culture medium.[4] It is important to use fresh, high-quality DMSO, as moisture can reduce the solubility of **STF-118804**. [1][5]

Q2: What are the recommended storage conditions for **STF-118804**?

A2: As a solid, **STF-118804** is stable for at least two to four years when stored at -20°C.[2][4][5] Stock solutions in DMSO can be stored at -20°C for up to three months or at -80°C for up to one year.[1][4] To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller volumes.[1][5]

Q3: How stable is **STF-118804** in aqueous solutions or cell culture media?

A3: While specific quantitative data on the long-term stability of **STF-118804** in aqueous solutions is not readily available in the provided search results, it is generally recommended to

prepare fresh dilutions in aqueous buffers or media from a DMSO stock solution immediately before use. This minimizes the potential for degradation or precipitation.

Data Summary

STF-118804 Solubility

Solvent	Solubility	Reference
DMSO	47 mg/mL	[4]
DMSO	61 mg/mL	[1]
DMSO	20 mg/mL	[2]
DMSO	≥19.1 mg/mL	[3][6]
DMSO	25 mg/mL	[5]
DMF	25 mg/mL	[2]
DMF:PBS (pH 7.2) (1:5)	0.2 mg/mL	[2]
Ethanol	1 mg/mL	[2]
Water	Insoluble	[1]
Ethanol	Insoluble	[3]

STF-118804 Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid	-20°C	≥ 2 years	[4]
Solid	-20°C	≥ 4 years	[2]
Solid	-20°C	3 years	[5]
Solid	4°C	2 years	[5]
In DMSO	-20°C	Up to 3 months	[4]
In Solvent	-20°C	1 month	[1]
In Solvent	-20°C	1 year	[5]
In Solvent	-80°C	1 year	[1]
In Solvent	-80°C	2 years	[5]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitation of STF-118804 in cell culture medium.	The final concentration of DMSO is too low to maintain solubility, or the aqueous solubility limit has been exceeded.	Ensure the final DMSO concentration in your culture medium is sufficient to keep STF-118804 dissolved (typically $\leq 0.5\%$). Prepare fresh dilutions from a concentrated DMSO stock solution for each experiment.
Inconsistent or lower-than-expected compound activity.	Degradation of STF-118804 in solution due to improper storage or prolonged incubation in aqueous media.	Aliquot DMSO stock solutions and store them at -80°C to minimize freeze-thaw cycles. Prepare working dilutions in aqueous media immediately before use.
Cell line is resistant to NAMPT inhibition.	Confirm that your cell line is sensitive to NAMPT inhibitors. Some cell lines may have alternative NAD ⁺ biosynthesis pathways.	
High background signal or off-target effects in assays.	The concentration of STF-118804 is too high.	Perform a dose-response experiment to determine the optimal concentration range for your specific cell line and assay.
The purity of the STF-118804 may be compromised.	Ensure you are using a high-purity compound. Purity can be checked by HPLC.	
Unexpected cell death or cytotoxicity.	The final DMSO concentration is too high.	Use a final DMSO concentration that is non-toxic to your cells (typically $\leq 0.5\%$). Include a vehicle control (DMSO alone) in your experiments.

STF-118804 is a potent inhibitor of NAMPT, leading to NAD⁺ depletion and cell death, which may be the intended effect.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Titrate the concentration of STF-118804 to achieve the desired level of inhibition without excessive, acute cytotoxicity if that is not the endpoint of interest.

Experimental Protocols

Protocol: Assessing Cell Viability with STF-118804

This protocol provides a general guideline for determining the effect of **STF-118804** on the viability of a cancer cell line.

1. Preparation of **STF-118804** Stock Solution:

- Dissolve **STF-118804** powder in fresh, anhydrous DMSO to a stock concentration of 10 mM.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into single-use volumes and store at -80°C.

2. Cell Seeding:

- Harvest and count cells.
- Seed cells in a 96-well plate at a predetermined optimal density.
- Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.

3. Compound Treatment:

- Prepare serial dilutions of the **STF-118804** stock solution in the appropriate cell culture medium.
- Remove the old medium from the 96-well plate and replace it with the medium containing the various concentrations of **STF-118804**.

- Include a vehicle control (medium with the same final concentration of DMSO as the highest **STF-118804** concentration) and a no-treatment control.
- Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours).

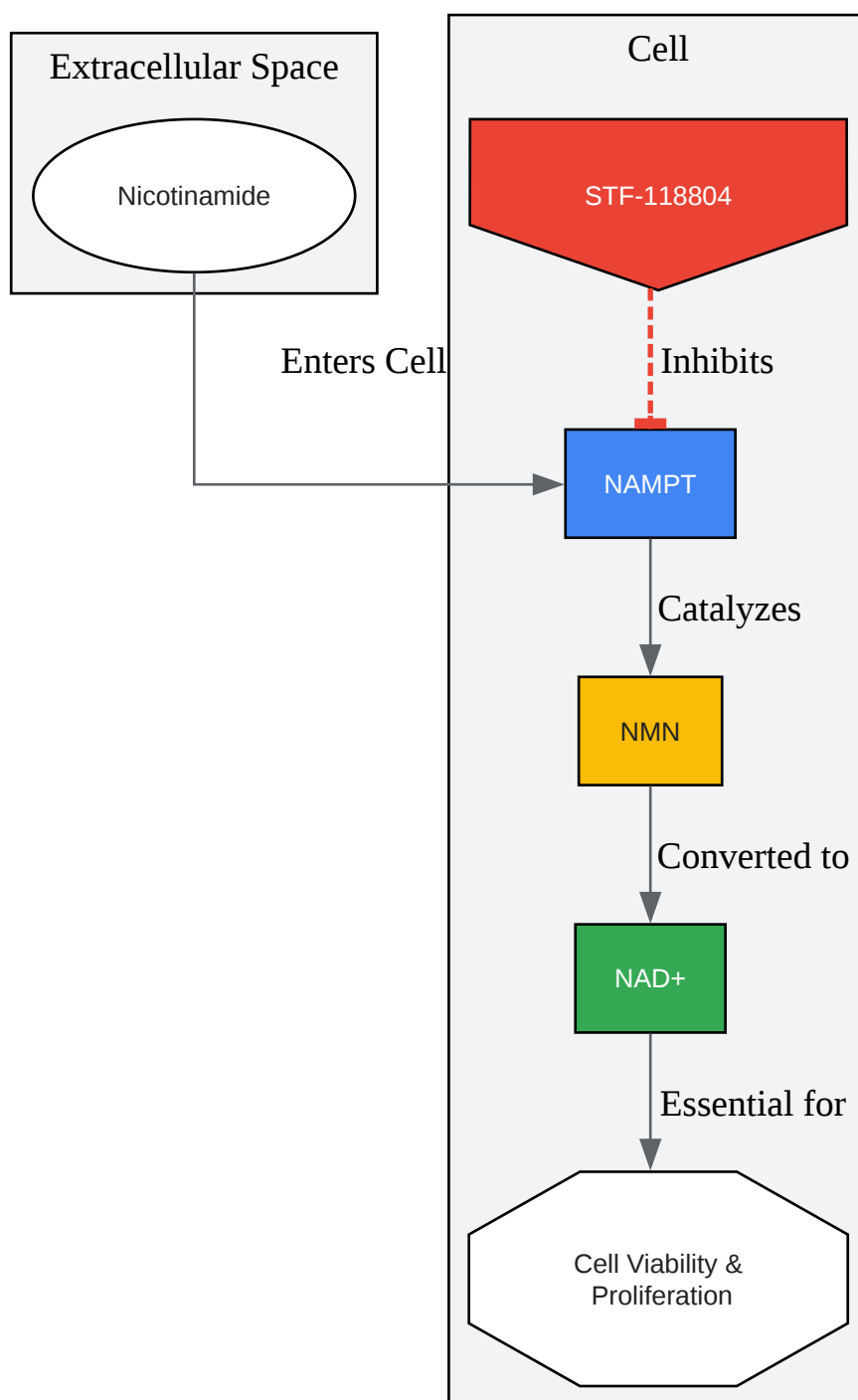
4. Cell Viability Assay:

- After the incubation period, assess cell viability using a suitable method, such as an MTT, MTS, or a luminescent ATP-based assay, following the manufacturer's instructions.
- Read the plate using a microplate reader at the appropriate wavelength.

5. Data Analysis:

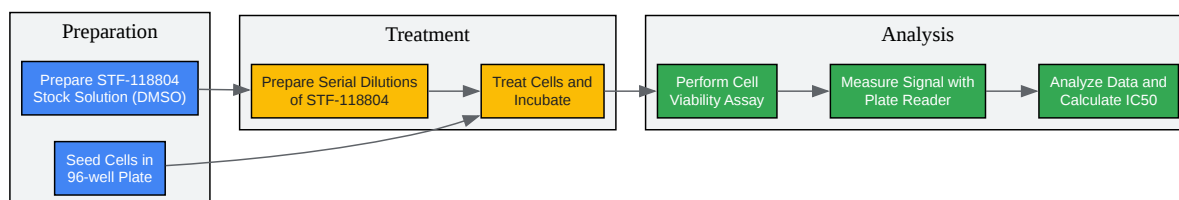
- Subtract the background reading from all wells.
- Normalize the data to the vehicle control to determine the percentage of cell viability.
- Plot the percentage of cell viability against the log of the **STF-118804** concentration.
- Calculate the IC_{50} value using a non-linear regression analysis.

Visualizations



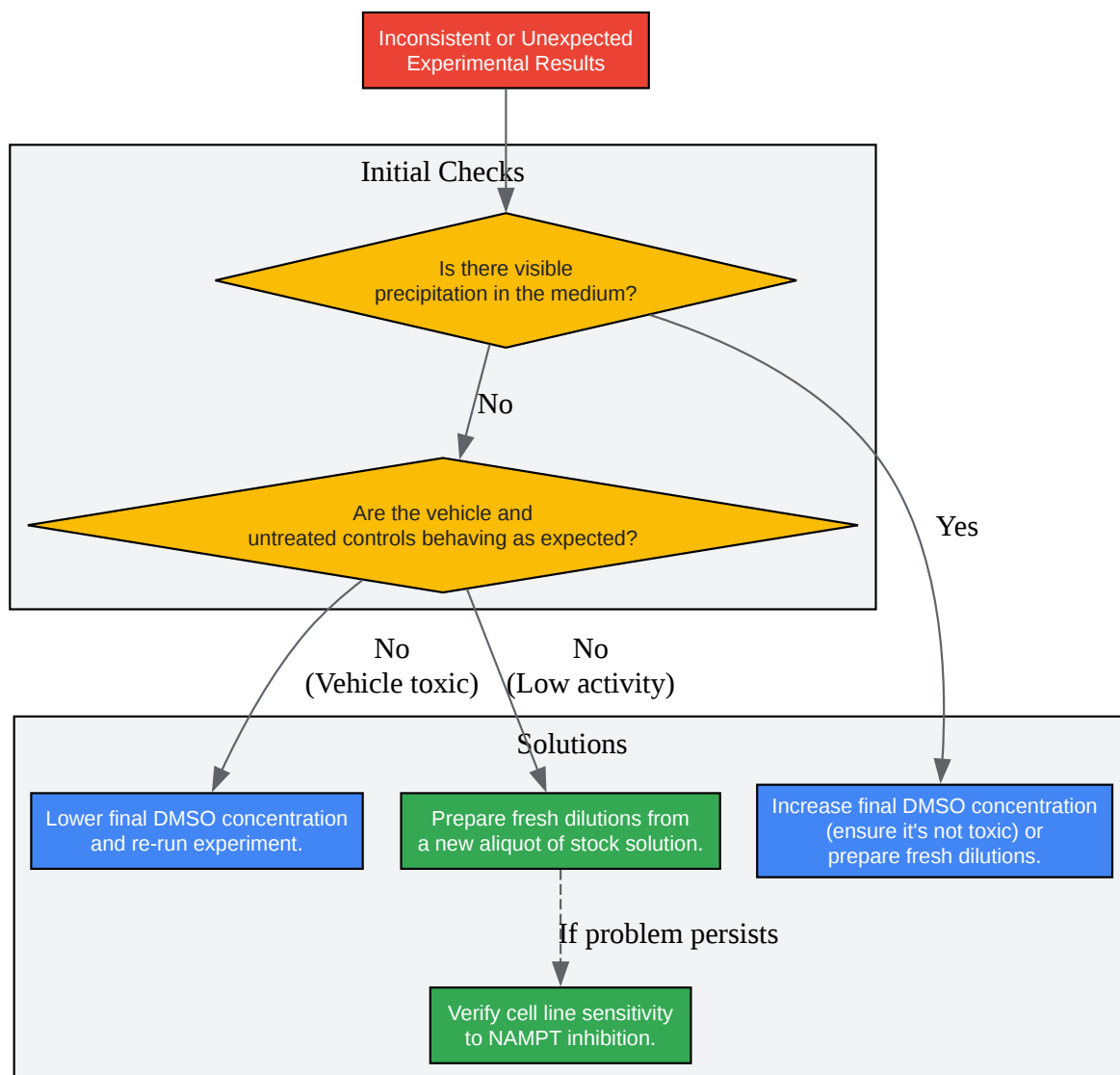
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Caption: **STF-118804** inhibits NAMPT, blocking NAD⁺ synthesis and reducing cell viability.



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Caption: Workflow for assessing cell viability with **STF-118804**.



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